

Galanin (1-30) human solubility in aqueous buffers

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Compound of Interest

Compound Name: Galanin (1-30), human

Cat. No.: B8083213

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Technical Support Center: Human Galanin (1-30)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of human Galanin (1-30).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of human Galanin (1-30) in aqueous solutions?

A1: The solubility of human Galanin (1-30) can vary depending on the solvent and the source of the peptide. Some suppliers report a solubility of 0.5 mg/ml to 1 mg/ml in water.^{[1][2][3]} However, other sources indicate that it may be insoluble in water and recommend initial reconstitution in a small volume of an organic solvent like dimethyl sulfoxide (DMSO) or acetonitrile containing 0.1% trifluoroacetic acid (TFA), followed by dilution with the desired aqueous buffer.^[4] It is always recommended to first test the solubility of a small aliquot of the peptide in the intended solvent.

Q2: My human Galanin (1-30) is not dissolving. What should I do?

A2: If you are experiencing difficulty dissolving human Galanin (1-30), we recommend the following troubleshooting steps:

- **Sonication:** A brief sonication in an ultrasonic water bath can often aid in the dissolution of the peptide.[\[2\]](#)
- **pH Adjustment:** Human Galanin (1-30) is a basic peptide. If it is not soluble in neutral water or buffer, try dissolving it in a slightly acidic solution (e.g., 10% acetic acid) and then dilute it to your desired concentration.
- **Organic Solvents:** For highly hydrophobic peptides, initial dissolution in a small amount of a water-miscible organic solvent such as DMSO can be effective. Once dissolved, the solution can be slowly diluted with your aqueous buffer of choice.

Q3: How should I store my human Galanin (1-30) solutions?

A3: For optimal stability, it is recommended to prepare fresh solutions of human Galanin (1-30) for each experiment. If storage is necessary, aliquot the solution into single-use volumes and store at -20°C for up to one month.[\[1\]](#) Avoid repeated freeze-thaw cycles. Before use, allow the solution to equilibrate to room temperature and ensure that no precipitation has occurred.[\[1\]](#)

Q4: What are the known receptors for human Galanin (1-30) and their primary signaling pathways?

A4: Human Galanin (1-30) exerts its effects through three G protein-coupled receptors (GPCRs): GalR1, GalR2, and GalR3.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- GalR1 and GalR3 primarily couple to Gi/o proteins, leading to the inhibition of adenylyl cyclase and a decrease in intracellular cAMP levels.[\[5\]](#)[\[8\]](#)
- GalR2 mainly couples to Gq/11 proteins, which activates phospholipase C, leading to the production of inositol triphosphate (IP3) and diacylglycerol (DAG), and a subsequent increase in intracellular calcium levels.[\[5\]](#)[\[9\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide will not dissolve in water or buffer.	High hydrophobicity of the peptide. Incorrect pH of the solvent.	1. Attempt dissolution in a small volume of DMSO or acetonitrile with 0.1% TFA, then slowly dilute with your buffer. 2. Try dissolving in a slightly acidic buffer. 3. Use sonication to aid dissolution. [2]
Solution is cloudy or contains visible precipitates.	Peptide aggregation or precipitation. Exceeded solubility limit.	1. Centrifuge the solution to pellet the precipitate and use the clear supernatant. 2. Prepare a new solution at a lower concentration. 3. Consider using a different buffer system.
Loss of biological activity over time.	Peptide degradation or adsorption to container surfaces.	1. Prepare fresh solutions for each experiment. 2. Store stock solutions in aliquots at -20°C or -80°C. [1] 3. Use low-protein-binding tubes.
Inconsistent experimental results.	Inaccurate peptide concentration due to incomplete dissolution or aggregation.	1. Ensure the peptide is fully dissolved before use. 2. Determine the peptide concentration using a spectrophotometer (A280) if the sequence contains Trp or Tyr residues. 3. Visually inspect for any precipitation before each use.

Quantitative Data Summary

The following table summarizes the available solubility data for human Galanin (1-30). Please note that specific quantitative data in a range of aqueous buffers is limited in the literature.

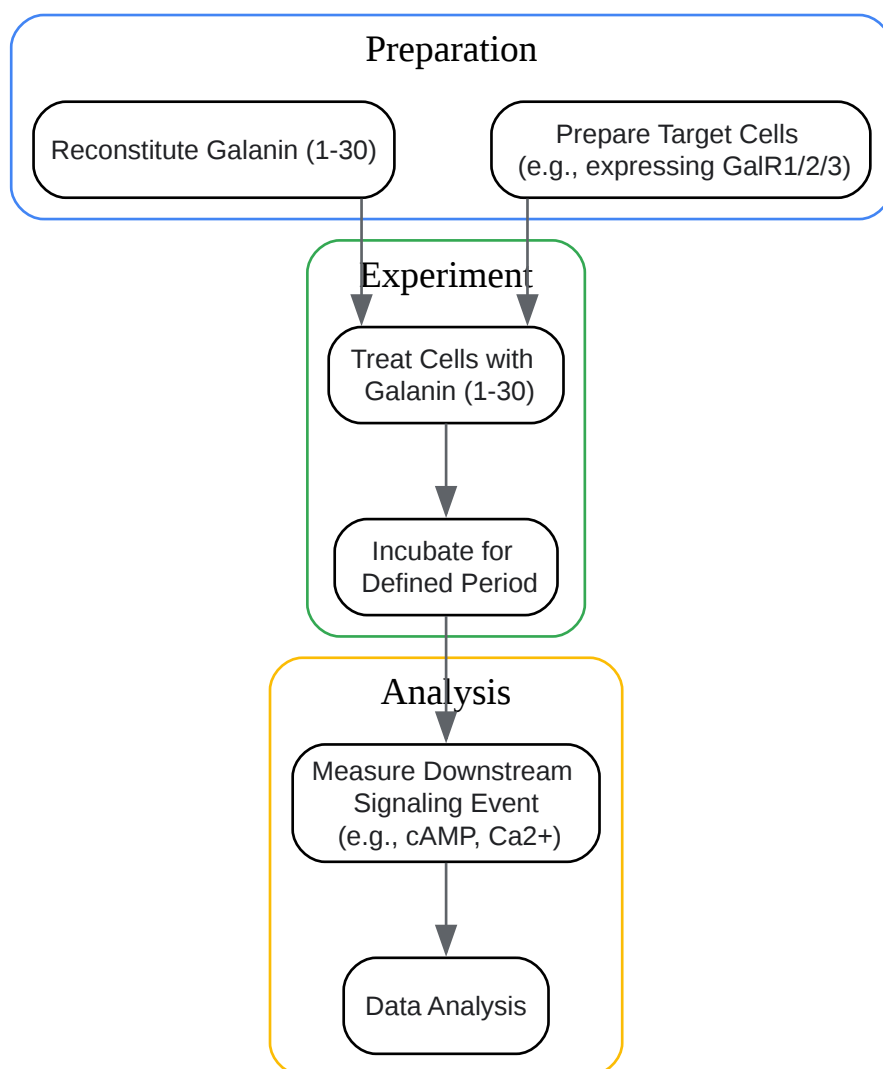
Solvent/Buffer	Reported Solubility	Source
Water	1 mg/ml	[1][2]
Water	0.5 mg/ml	[3]
Water	Insoluble	[4]
DMSO or 80% acetonitrile in water with 0.1% TFA	Soluble (for initial stock preparation)	[4]

Experimental Protocols

Protocol for Reconstitution of Lyophilized Human Galanin(1-30)

- Preparation: Before opening, centrifuge the vial to ensure all lyophilized powder is at the bottom.
- Solvent Selection:
 - Primary Recommendation: Attempt to reconstitute the peptide in sterile, deionized water to a concentration of 1 mg/ml.
 - Alternative for Difficult Solubility: If the peptide does not dissolve in water, use a minimal amount of DMSO (e.g., 10-20 μ l) to initially dissolve the peptide. Once fully dissolved, slowly add your desired aqueous buffer (e.g., PBS, Tris-HCl) to reach the final desired concentration.
- Aiding Dissolution: If necessary, briefly sonicate the solution in an ultrasonic water bath to facilitate dissolution.
- Storage: For immediate use, keep the solution on ice. For longer-term storage, aliquot the solution into low-protein-binding microcentrifuge tubes and store at -20°C for up to one month.[1] Avoid repeated freeze-thaw cycles.

General Workflow for Assessing Galanin (1-30) Activity in a Cell-Based Assay

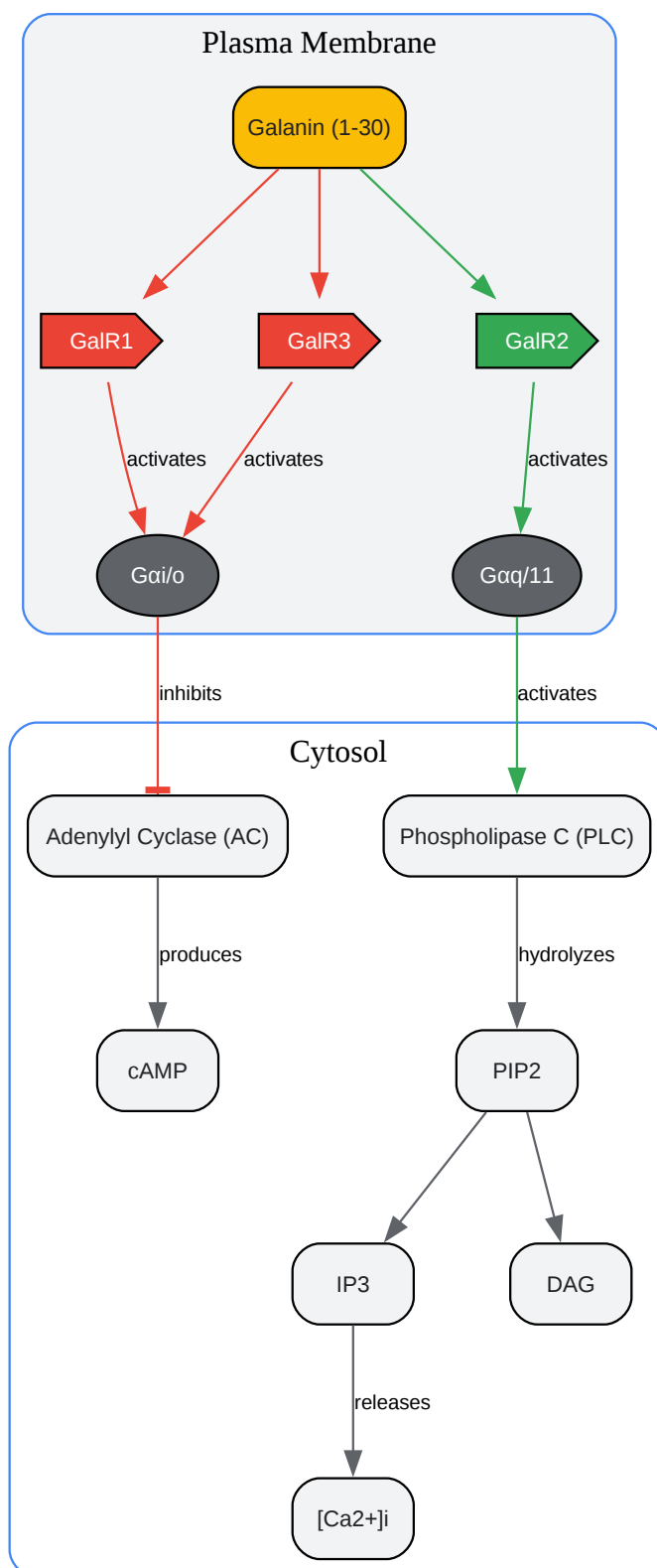


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A general workflow for a cell-based Galanin (1-30) activity assay.

Signaling Pathways

The binding of Galanin to its receptors (GalR1, GalR2, and GalR3) initiates distinct intracellular signaling cascades. The diagram below illustrates the primary pathways activated by these receptors.



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Signaling pathways of human Galanin receptors.

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